

Technical Deep Dive: Chloroac-Nle-OH as a Covalent Warhead Scaffold

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Compound of Interest

Compound Name: *Chloroac-nle-OH*

CAS No.: 56787-36-1

Cat. No.: B1630392

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Executive Summary

In the renaissance of covalent inhibition, the precise delivery of electrophilic "warheads" to catalytic or non-catalytic nucleophiles is paramount.[1] **Chloroac-Nle-OH** (N-chloroacetyl-L-norleucine) represents a specialized, dual-purpose building block used to construct peptide-based covalent inhibitors.

This guide dissects the utility of **Chloroac-Nle-OH** not merely as a reagent, but as a strategic scaffold. It combines the steric and hydrophobic properties of a Methionine isostere (Norleucine) with a classic

-reactive electrophile (Chloroacetamide). This combination allows for the targeting of hydrophobic pockets adjacent to reactive cysteines without the oxidation liabilities associated with Methionine.

Chemical Biology & Mechanism

The Molecule: Structure-Function Analysis

Chloroac-Nle-OH fuses two critical design elements:

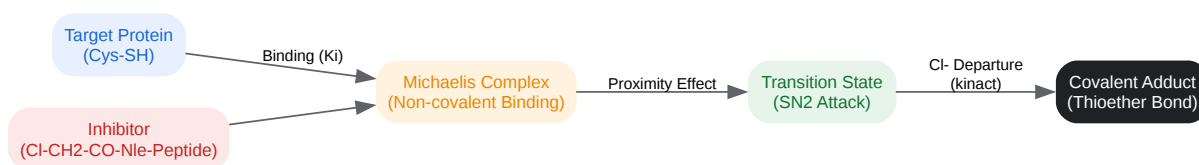
- The Warhead (Chloroacetyl): An -haloacetamide that reacts irreversibly with thiols (Cysteine) via bimolecular nucleophilic substitution (S_N2).
- The Scaffold (Norleucine): A non-canonical amino acid with a linear aliphatic side chain (CH₂-CH₂-CH₂-NH₂).

Why Norleucine (Nle)? In native substrates, Methionine (Met) often occupies the S1 or S1' hydrophobic sub-sites of proteases. However, Met is susceptible to oxidation (forming sulfoxides), which alters polarity and binding affinity. Nle is isosteric and isoelectric to Met but chemically inert to oxidation, providing a stable hydrophobic anchor that positions the warhead precisely for attack.

Reaction Mechanism

The inhibition mechanism relies on the specific recognition of the peptide sequence by the target protein, followed by the proximity-induced reaction of the warhead.

- Binding: The peptide portion binds to the enzyme active site (S1/S1'). The Nle side chain nests in a hydrophobic pocket.
- Reaction: The target Cysteine thiolate attacks the carbonyl carbon of the chloroacetyl group.
- Inactivation: A stable thioether bond forms, and the chloride ion leaves (S_N2 mechanism).



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Figure 1: Kinetic mechanism of **Chloroac-Nle-OH** mediated covalent inhibition. The Norleucine side chain drives the initial binding event, positioning the electrophile for the irreversible step.

Experimental Strategy: Synthesis & Incorporation Solid Phase Peptide Synthesis (SPPS) Integration

Chloroac-Nle-OH is typically introduced at the N-terminus of a resin-bound peptide. Because the chloroacetyl group is susceptible to nucleophilic attack by free amines (leading to polymerization), it must be the final building block coupled, or coupled to a distinct amine while others are protected.

Critical Consideration: Do not use primary amine bases (like piperidine) after the chloroacetyl group is installed, as this will cause self-reaction or cleavage of the warhead.

Protocol: N-Terminal Coupling

Standard Fmoc-SPPS workflow assumed.

Reagents:

- Resin-bound peptide (N-terminally deprotected).
- **Chloroac-Nle-OH** (3-5 equivalents).
- DIC (Diisopropylcarbodiimide) or HATU.
- DIPEA (Diisopropylethylamine) - Use sparingly to avoid basic hydrolysis.

Step-by-Step:

- Preparation: Swell resin in DMF for 20 mins.
- Activation: Dissolve **Chloroac-Nle-OH** and HATU in minimal dry DMF. Add DIPEA (2 eq relative to AA). Activate for 30 seconds.
- Coupling: Add activated mixture to resin. Shake at room temperature for 1-2 hours.

- Washing: Wash resin extensively with DMF (3x) and DCM (3x).
- Cleavage: Cleave peptide from resin using TFA/TIS/H₂O (95:2.5:2.5). Avoid thiol scavengers (like EDT) if possible, or keep reaction time short, as they can react with the chloroacetyl group. Triisopropylsilane (TIS) is the preferred scavenger here.

Characterization & Validation

Mass Spectrometry Verification

The chlorine atom provides a distinct spectral signature due to the natural abundance of

(75%) and

(25%).

- Look for: A mass split of 2 Da with a 3:1 intensity ratio in the molecular ion

.

- Failure Mode: If you see a mass corresponding to

, cyclization may have occurred during synthesis.

Intrinsic Reactivity Assay (GSH Half-Life)

Before testing on the protein, you must establish the "tunability" of your warhead. A chloroacetamide is generally more reactive than an acrylamide but less reactive than a sulfonyl fluoride.

Protocol: Glutathione (GSH) Reactivity^[2]

- Setup: Prepare 50

M inhibitor and 500

M GSH (pseudo-first-order conditions) in PBS (pH 7.4) with 10% DMSO.

- Incubation: Incubate at 37°C.
- Sampling: Aliquot at t = 0, 15, 30, 60, 120, 240 min.

- Analysis: Quench with 1% Formic Acid and analyze by LC-MS. Monitor the disappearance of the parent peak and appearance of the GSH-adduct.

- Calculation: Plot

vs. time. The slope is

.

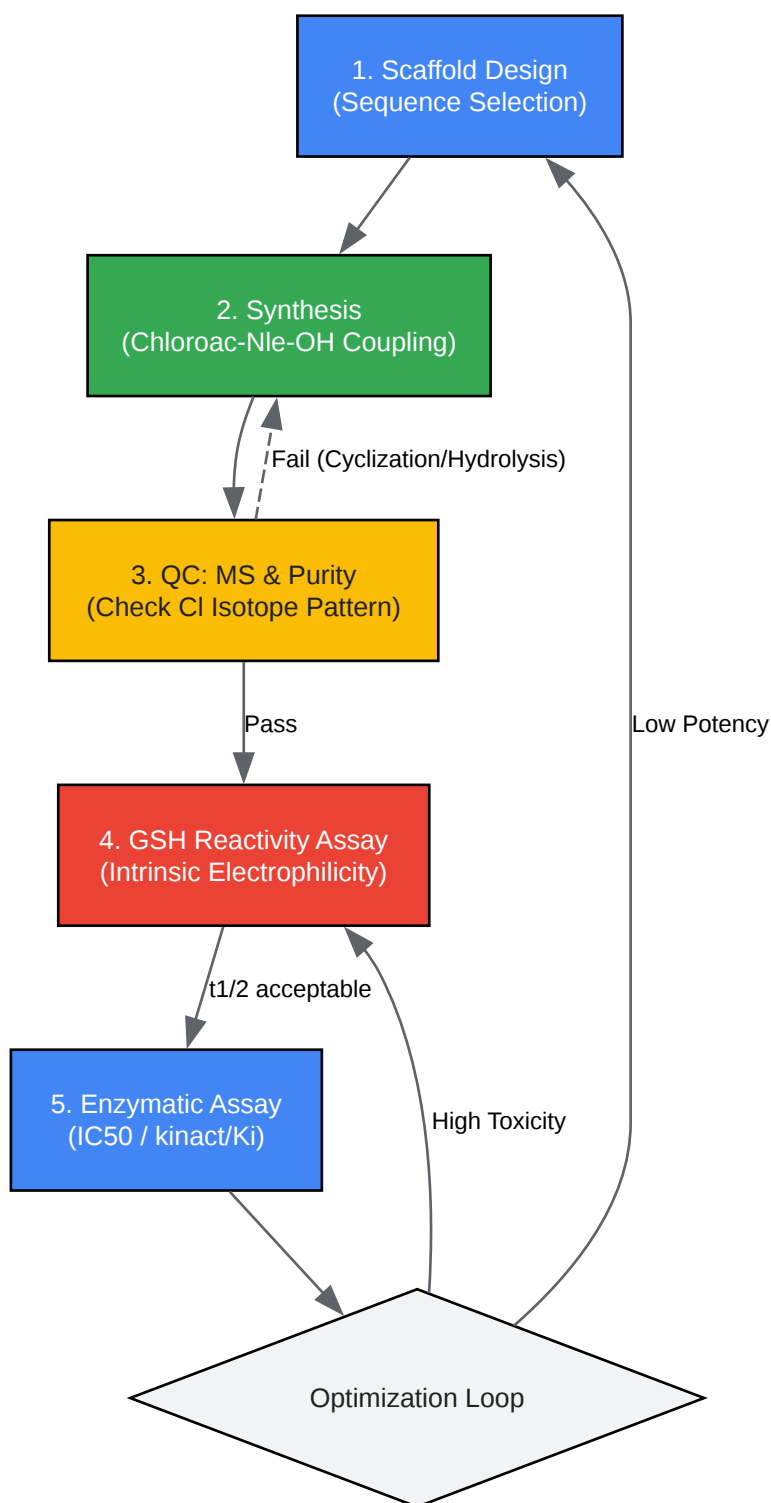
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Target Metrics:

- : Highly reactive (Risk of off-target toxicity).
- : "Goldilocks" zone for targeted covalent inhibitors.
- : Low reactivity (Requires very high binding affinity to work).

Development Workflow

The following diagram outlines the iterative process for developing a **Chloroac-Nle-OH** based inhibitor.



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Figure 2: Iterative development cycle. Note the critical QC step for Chlorine isotope pattern recognition before biological testing.

Quantitative Data Summary

Parameter	Value / Range	Notes
Molecular Weight	~207.65 g/mol	For Chloroac-Nle-OH fragment alone.[3]
Electrophile Type	-Haloacetamide	mechanism.[4]
Target Residue	Cysteine (Thiol)	Primary target.[4][5] Can react with His/Lys at high pH.
Preferred pH	7.0 - 8.0	Reactivity drops significantly below pH 6.5.
Stability (Solid)	High	Store at -20°C, desiccated.
Stability (Solution)	Moderate	Avoid prolonged storage in DMSO/Water mixtures (hydrolysis).

References

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